

A Comprehensive Technical Guide to the Safe Handling of L-Prolinamide Powder

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth safety and handling information for **L-Prolinamide** powder (CAS No: 7531-52-4), a key intermediate in pharmaceutical and organic synthesis.[1][2][3] Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity.

Physicochemical and Toxicological Profile

L-Prolinamide is a white to light yellow crystalline solid or powder.[4][5] It is soluble in polar solvents like water and ethanol. While it is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008 [CLP], it is essential to handle it with care, as with all laboratory chemicals. The toxicological properties have not been thoroughly investigated, and it is recommended to avoid unnecessary exposure.

Quantitative Data Summary

The following tables summarize the key quantitative data for **L-Prolinamide**.

Table 1: Physicochemical Properties



Property	Value	Source(s)
Molecular Formula	C5H10N2O	
Molecular Weight	114.15 g/mol	_
Melting Point	95 - 104 °C	-
Boiling Point	264 °C (at 981 hPa)	-
Water Solubility	702.5 g/L (at 20 °C)	_
log Pow (n-octanol/water)	-1 (at 21 °C)	_
Density	1.27 g/cm³ (at 26.7 °C)	
Vapor Pressure	< 0.111 Pa (at 25 °C)	-
Auto-ignition Temperature	390 °C (at 986 hPa)	_
Flash Point	47 °C	_

Table 2: Toxicological Data

Test	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	5000 mg/kg bw	Rat (male/female)	
Toxicity to daphnia (EC50)	> 100 mg/L (48 h)	Daphnia magna	
Toxicity to algae (EC50)	> 100 mg/L (72 h)	Desmodesmus subspicatus	
Skin Corrosion/Irritation	Not classified	Based on available data	
Serious Eye Damage/Irritation	Not classified	Based on available data	_

Hazard Identification and Risk Management



The primary hazards associated with **L-Prolinamide** powder are inhalation of dust, and contact with skin and eyes. Fine dusts of organic compounds also have the potential to form explosive mixtures in the air. A thorough risk assessment should be conducted before handling this chemical.

Hazard Identification and Risk Assessment Workflow



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Caption: A logical workflow for chemical hazard identification and risk assessment.

Safe Handling and Engineering Controls Personal Protective Equipment (PPE)

The following PPE should be worn when handling **L-Prolinamide** powder:

- Eye Protection: Chemical safety goggles or glasses with side shields.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and changed frequently.
- Body Protection: A laboratory coat and closed-toe shoes are mandatory. For larger quantities, a chemical-resistant apron is recommended.
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved respirator for dusts should be used.

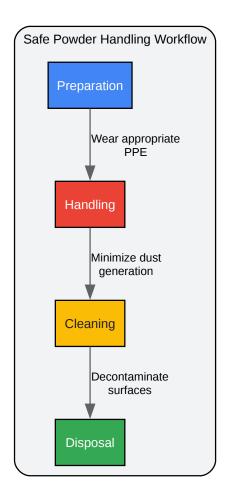
Engineering Controls

- Work in a well-ventilated area.
- For procedures that may generate significant amounts of dust, use a chemical fume hood or a glove box.



• Ensure that eyewash stations and safety showers are readily accessible.

General Laboratory Safety Workflow for Handling Powders



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Caption: A general workflow for the safe handling of chemical powders in a laboratory setting.

Storage and Stability

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- Protect from moisture, direct sunlight, and air contact.



• L-Prolinamide is stable under normal storage conditions.

Accidental Release and First Aid Measures Accidental Release

In case of a spill:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.
- Carefully sweep or vacuum the spilled material into a suitable, closed container for disposal.
- · Decontaminate the spill area.
- · Prevent the spilled material from entering drains or waterways.

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.

Fire and Explosion Hazard

 Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Do not use a heavy water stream.



- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear.
- Explosion Hazard: Fine dust dispersed in the air in sufficient concentrations can create a
 potential dust explosion hazard in the presence of an ignition source.

Experimental Protocols for Safety Assessment

The following are generalized protocols that can be adapted for the safety assessment of **L-Prolinamide** powder.

Protocol for Assessing Potential for Dust Generation

Objective: To qualitatively assess the tendency of **L-Prolinamide** powder to become airborne.

Methodology:

- In a fume hood, place a small, known quantity of L-Prolinamide powder on a dark, flat surface.
- From a fixed height (e.g., 30 cm), gently drop a standardized weight (e.g., a 100 g metal cylinder) near the powder.
- Visually observe and record the extent of dust cloud formation against the dark background.
- Compare the results with a reference material of known dustiness.

Protocol for Skin Irritation/Corrosion Screening (In Vitro)

Objective: To assess the potential of **L-Prolinamide** to cause skin irritation using a reconstituted human epidermis (RhE) model.

Methodology:

- Prepare a solution or suspension of L-Prolinamide in a suitable solvent (e.g., sterile water or saline).
- Apply a known amount of the test substance to the surface of the RhE tissue.



- Incubate for a specified period (e.g., 60 minutes).
- After incubation, rinse the tissue and assess cell viability using a quantitative assay (e.g., MTT assay).
- Compare the results to negative and positive controls to classify the irritation potential.

Disposal Considerations

Dispose of **L-Prolinamide** and its containers in accordance with local, regional, and national regulations. Do not dispose of it into the environment. Uncleaned packaging should be treated as the product itself.

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